

Proper Disposal of 1,3,5-Trifluorobenzene: A Procedural Guide

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Compound of Interest

Compound Name: 1,3,5-Trifluorobenzene

Cat. No.: B1201519

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This guide provides essential safety and logistical information for the proper disposal of **1,3,5-Trifluorobenzene**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

Hazard Identification and Safety Summary

1,3,5-Trifluorobenzene is a highly flammable liquid and vapor that causes skin and serious eye irritation.^{[1][2][3][4]} It may also cause respiratory irritation.^{[1][2][4]} Due to these hazards, it is classified as a hazardous waste, and specific procedures must be followed for its disposal.

The table below summarizes key quantitative data and classifications essential for the safe handling and transportation of **1,3,5-Trifluorobenzene** waste.

Parameter	Value	Source(s)
UN Number	UN1993	[3][5]
Proper Shipping Name	Flammable liquid, n.o.s.	
Hazard Class	3 (Flammable Liquid)	[3][5]
Packing Group	II	[3][5]
GHS Pictograms	Flame, Exclamation Mark	[1][2][3]
Signal Word	Danger	[1][3][4]
Hazard Statements	H225, H315, H319, H335	[1][2][3][4]
Disposal Precautionary Statement	P501	[1][3]

Operational Plan: Step-by-Step Disposal Procedure

Direct chemical treatment or neutralization of **1,3,5-Trifluorobenzene** is not recommended in a standard laboratory setting. The required procedure is to collect, store, and transfer the chemical waste to a licensed hazardous waste disposal facility. Adherence to institutional and local regulations is mandatory.

Experimental Protocol for Waste Accumulation and Disposal:

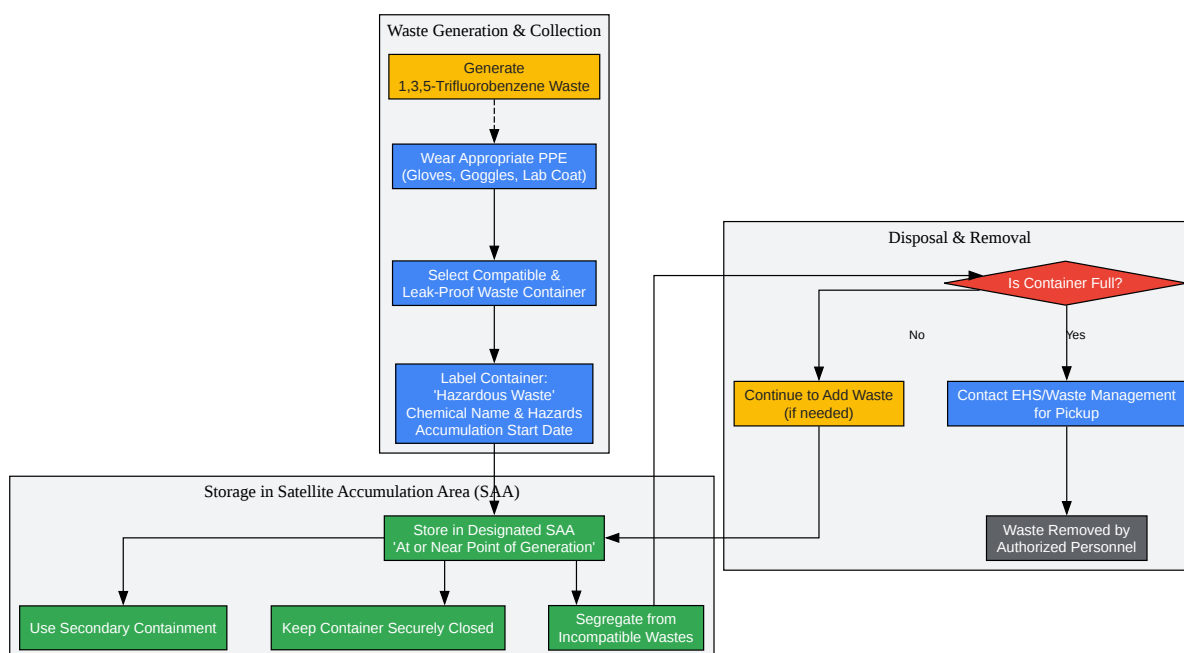
- Personal Protective Equipment (PPE): Before handling **1,3,5-Trifluorobenzene**, ensure appropriate PPE is worn, including chemical-resistant gloves (e.g., nitrile rubber), chemical safety goggles or a face shield, and a flame-retardant lab coat.[1] All handling of the waste should occur in a well-ventilated area, preferably within a chemical fume hood.[1]
- Waste Collection:
 - Designate a specific, compatible container for **1,3,5-Trifluorobenzene** waste. The container must be in good condition, free of leaks or damage, and have a secure, leak-proof closure.[6]
 - The container material must be chemically compatible with the waste.

- Never mix **1,3,5-Trifluorobenzene** with incompatible wastes. It should be segregated as a non-halogenated organic solvent waste.^[7] Keep it separate from acids, bases, and oxidizers.^[7]
- Container Labeling:
 - As soon as the first drop of waste is added, label the container clearly.
 - The label must include the words "Hazardous Waste," the full chemical name "**1,3,5-Trifluorobenzene**," and an indication of its hazards (e.g., Flammable, Irritant).^{[6][8]}
 - Record the accumulation start date on the label.^[8]
- Waste Storage (Satellite Accumulation Area):
 - Store the waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation.^{[9][10][11]}
 - The SAA must be under the control of the laboratory personnel generating the waste.^{[9][10]}
 - Ensure the container is kept closed at all times, except when adding waste.^{[6][12]} Do not leave a funnel in the container opening.^[9]
 - Store the container within a secondary containment system, such as a chemical-resistant tray or tub, to contain any potential leaks or spills.^{[13][14]}
- Accumulation Limits:
 - Do not accumulate more than 55 gallons of hazardous waste in an SAA.^{[6][9][10][11]}
 - Once the container is full, or the 55-gallon limit is reached, it must be moved to the institution's central accumulation area within three calendar days.^{[6][10]}
- Request for Disposal:
 - When the waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup.^[12]

- Complete any required waste disposal forms, providing accurate information about the container's contents.
- Spill Management:
 - In case of a minor spill, eliminate all ignition sources.[\[1\]](#)
 - Contain the spill with an inert absorbent material like vermiculite or dry sand.[\[1\]](#)
 - Use non-sparking tools to collect the absorbed material and place it in a sealed, labeled container for disposal as hazardous waste.[\[1\]](#)

Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the proper disposal of **1,3,5-Trifluorobenzene** from the point of generation to final removal.



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Caption: Workflow for the proper disposal of **1,3,5-Trifluorobenzene** waste.

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References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. 1,3,5-Trifluorobenzene | C₆H₃F₃ | CID 9745 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,3,5-Trifluorobenzene, 5G | Labscoop [labscoop.com]
- 4. 1,3,5-Trifluorobenzene - Safety Data Sheet [chemicalbook.com]
- 5. Page loading... [wap.guidechem.com]
- 6. Guidelines for HW Satellite Accumulation Areas - Stevens EHS Consulting [stevenslhs.com]
- 7. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 8. ehs.berkeley.edu [ehs.berkeley.edu]
- 9. Chapter 6 - Where Hazardous Waste Is Generated (Satellite Accumulation Areas) | Environment, Health and Safety [ehs.cornell.edu]
- 10. deq.virginia.gov [deq.virginia.gov]
- 11. mass.gov [mass.gov]
- 12. ehhs.upenn.edu [ehhs.upenn.edu]
- 13. danielshhealth.com [danielshhealth.com]
- 14. vumc.org [vumc.org]
- To cite this document: BenchChem. [Proper Disposal of 1,3,5-Trifluorobenzene: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201519#1-3-5-trifluorobenzene-proper-disposal-procedures]

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